

Ruboxistaurin stock solution preparation in DMSO

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Compound Focus: Ruboxistaurin hydrochloride

CAS No.: 169939-93-9

Cat. No.: S003462

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Physicochemical Properties & Stock Preparation

Ruboxistaurin is a potent and selective inhibitor of protein kinase C beta (PKC β), investigated for treating diabetic microvascular complications [1] [2].

Table 1: Key Physicochemical & Handling Data

Property	Specification / Value
Molecular Weight	505.01 g/mol (Hydrochloride salt) [3] [4]
CAS Number	169939-93-9 (Hydrochloride) [3]
Form	Solid powder [3] [1]
Recommended Solvent	DMSO [3] [4] [1]
Solubility in DMSO	~25 - 55 mg/mL [3] [1]
Chemical Stability	Stable for 3 years at -20°C (powder); 6 months at -80°C in DMSO solution [3] [1]

Property	Specification / Value
Light Sensitivity	Store in the dark [5]

Table 2: Stock Solution Preparation Guide

Parameter	Protocol
Calculating Mass	Use the formula: Mass (mg) = Desired Molarity (mM) × Volume (mL) × Molecular Weight (g/mol) . For a 10 mM stock in 1 mL of DMSO, you would need: 10 mM × 1 mL × 0.50501 g/mol = 5.05 mg [3].

| **Preparation Steps** | 1. Bring the Ruboxistaurin vial and anhydrous DMSO to room temperature. 2. Weigh the calculated mass of powder. 3. Transfer the powder to a volumetric vial. 4. Add the required volume of DMSO. 5. Vortex and/or gently warm (to 60°C) [2] and sonicate until the solution is clear. || **Aliquoting & Storage** | Aliquot the solution into small, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C and keep in the dark [3] [5]. |

In Vitro & In Vivo Application Notes

Table 3: Experimental Application Guidelines

Application	Model / System	Typical Concentration / Dose	Key Findings & Notes
In Vitro Assays	HUVECs [3] [4]	200 nM	Further prompts AGEs-induced endothelial cell apoptosis by modulating Bcl-2/Bax protein ratio.
	Human MOLM13 Cells [4]	IC50 = 0.7 µM	Induction of apoptosis.

Application	Model / System	Typical Concentration / Dose	Key Findings & Notes
	Human MV4-11 Cells [4]	IC50 = 1.5 μ M	Induction of apoptosis; 1 μ M reduces BAD phosphorylation.
In Vivo Studies	Diabetic Mice [1] [2]	1 mg/kg (oral, 8 weeks)	Reduces leukocytes in retinal microcirculation, ameliorates glomerular injury, and attenuates apoptosis markers.
	Diabetic Rats [4] [1]	0.1 - 10 mg/kg (oral)	Dose-dependently reduces trapped leukocytes in retinal microcirculation.

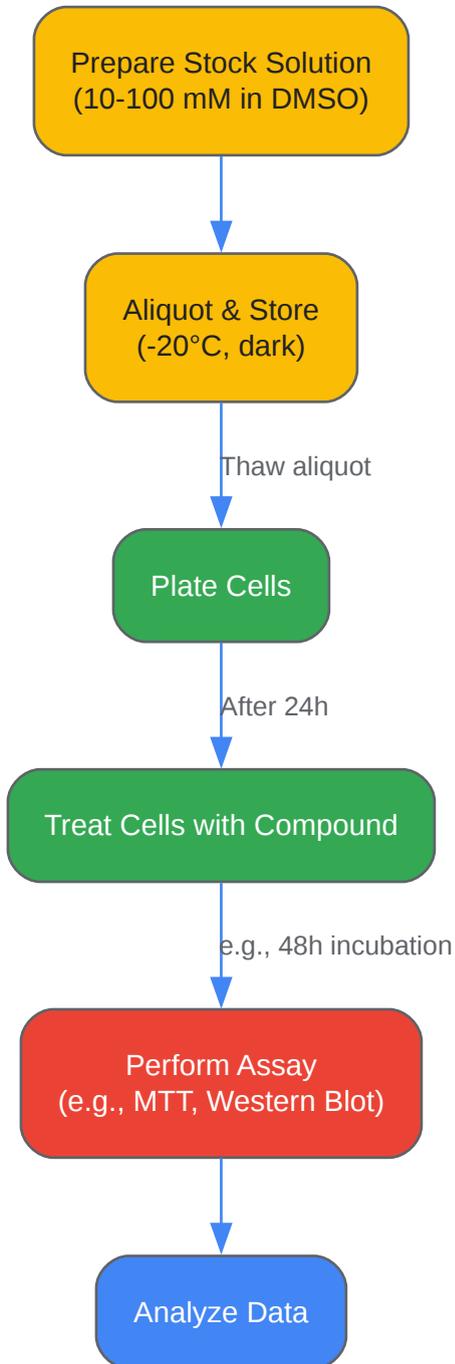
Quality Control & Important Notes

- **Solubility Note:** If the solution does not become clear upon initial vortexing, **sonication and gentle warming to 60°C** is recommended to achieve complete dissolution [2].
- **Vehicle Control:** When setting up experiments, always include a **vehicle control group** where cells or animals are treated with the same final concentration of DMSO used in the drug-treated groups.
- **Bioactive Concentration:** The working concentrations in cellular assays are typically in the nanomolar to low micromolar range. Using excessively high concentrations may lead to off-target effects.

Experimental Workflow Visualization

The following diagram outlines a general workflow for a cell-based experiment using Ruboxistaurin, from preparation to data analysis.

Experimental Workflow for Ruboxistaurin Cell Assay



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Critical Safety & Compliance Notice

- **For Research Use Only:** Ruboxistaurin is for **research purposes only** and is **not intended for human diagnostic or therapeutic use** [3] [4] [1].
- **Safe Handling:** Always consult the Material Safety Data Sheet (MSDS) before use. When handling powder, use appropriate personal protective equipment (PPE) including a lab coat, gloves, and safety glasses [5].

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